

Technical Guide: Spectroscopic Profiling of 4,4-Difluoro-tetrahydro-2H-pyran

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Compound of Interest

Compound Name: 4,4-Difluoro-tetrahydro-2H-pyran

Cat. No.: B13260198

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Executive Summary & Structural Context

4,4-Difluoro-tetrahydro-2H-pyran (CAS: 116327-31-0) is a critical heterocyclic building block in modern medicinal chemistry. It serves as a lipophilic, metabolically stable bioisostere for the carbonyl group (ketone) or sulfone moieties in drug candidates. The gem-difluoro substitution at the C4 position alters the ring pucker (favoring the chair conformation) and significantly lowers the basicity of the ether oxygen via the inductive electron-withdrawing effect of the fluorine atoms.

This guide provides a definitive spectroscopic reference for validating the identity and purity of this compound, distinguishing it from its precursor (tetrahydro-4H-pyran-4-one) and common impurities.

Synthesis Context & Impurity Profile

Understanding the origin of the sample is vital for accurate spectral interpretation. The standard synthesis involves the deoxyfluorination of tetrahydro-4H-pyran-4-one using reagents such as DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor®.

- Key Impurity: Unreacted ketone (tetrahydro-4H-pyran-4-one).

- Elimination Product: 4-fluoro-3,6-dihydro-2H-pyran (vinyl fluoride), formed via HF elimination.
- Detection: IR spectroscopy is the rapid screen for unreacted ketone (C=O stretch), while ¹⁹F NMR is definitive for the vinyl fluoride impurity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent Standard: Chloroform-

(
) is the preferred solvent. DMSO-

may cause slight chemical shift variations due to hydrogen bonding with the ether oxygen, though this is attenuated by the fluorine substitution.

F NMR: The Diagnostic Standard

The

¹⁹F spectrum is the most sensitive tool for confirmation. The molecule possesses a plane of symmetry, making the two fluorine atoms chemically equivalent in a time-averaged achiral environment, though they can exhibit complex roof effects if the ring is conformationally locked at low temperatures.

Parameter	Value (approx.)	Multiplicity	Interpretation
Chemical Shift	-95.0 to -100.0 ppm	Quintet (broad)	Characteristic of gem-difluoro on a 6-membered saturated ring.
Coupling ()	~15-18 Hz	-	Coupling to adjacent methylene protons (H3/H5).

H NMR Data

The spectrum displays two distinct multiplets due to the symmetry of the pyran ring.

Position	Shift (ppm)	Integration	Multiplicity	Coupling Constants ()	Assignment Logic
H2, H6	3.70 – 3.85	4H	Multiplet (t-like)	Hz	Deshielded by adjacent Oxygen. Farther from Fluorine.[1][2]
H3, H5	1.90 – 2.10	4H	Multiplet (tt)	Hz, Hz	Shielded relative to H2/6, but deshielded by gem-difluoro effect.

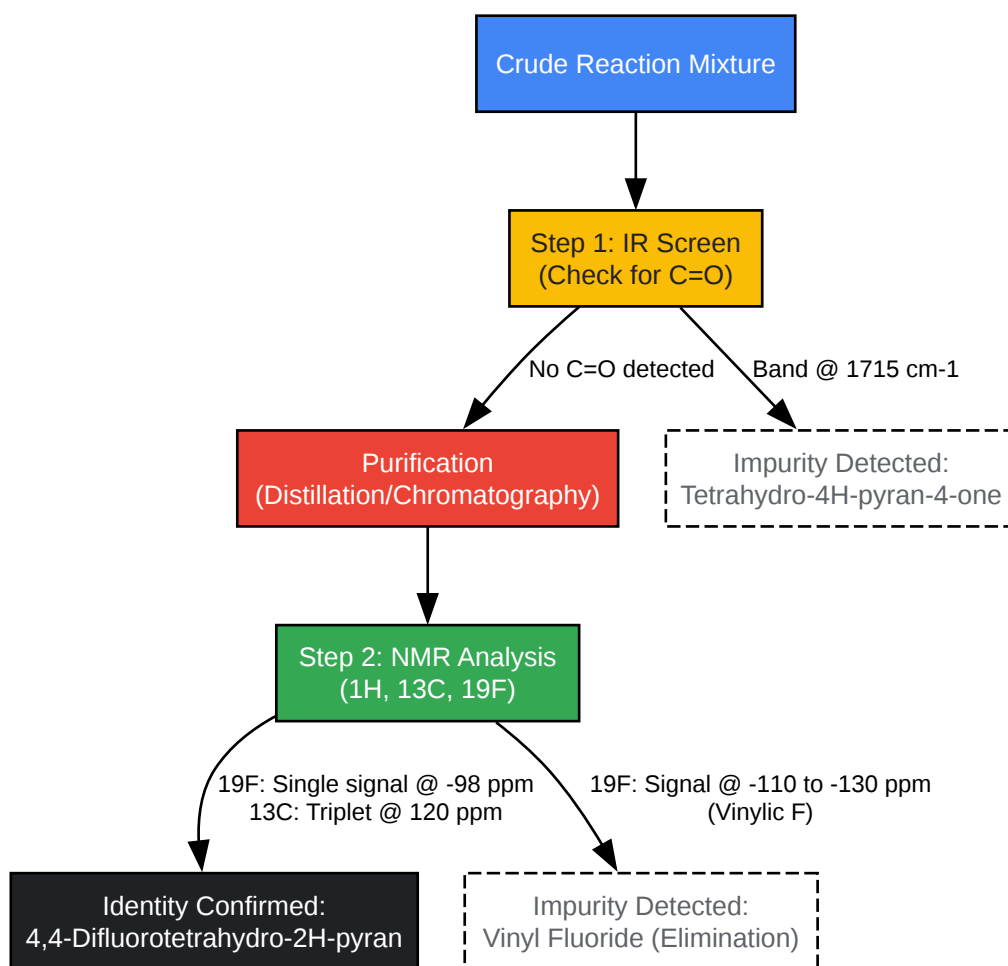
C NMR Data (Proton Decoupled)

The Carbon-13 spectrum is definitive due to the large C-F coupling constants, which split the signals into triplets.

Carbon	Shift (ppm)	Splitting Pattern	Coupling ()	Structural Insight
C4	118.0 – 122.0	Triplet (t)	~240 Hz	Direct C-F coupling. The low intensity is due to lack of NOE and splitting.
C2, C6	63.0 – 65.0	Singlet (s)	< 5 Hz	Adjacent to Oxygen. Long-range coupling to F is negligible.
C3, C5	30.0 – 34.0	Triplet (t)	~22 - 25 Hz	Vicinal C-F coupling (). Distinctive feature.

Analytical Workflow Visualization

The following diagram illustrates the logical flow for validating the compound structure, highlighting the "Self-Validating" checkpoints.



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Figure 1: Analytical decision matrix for validating 4,4-difluorotetrahydro-2H-pyran, emphasizing impurity rejection.

Mass Spectrometry (MS) & Fragmentation

Technique: GC-MS (Electron Impact, 70 eV) is suitable due to the compound's volatility. ESI is generally poor unless the molecule is derivatized or forms adducts (e.g.,

).

- Molecular Weight: 122.11 g/mol
- Molecular Ion (
): 122 (Often weak or absent in EI).

- Base Peak: Typically

42 or similar low mass fragments due to ring shattering.

Fragmentation Pathway: The gem-difluoro group directs fragmentation. A characteristic loss is the ejection of HF or the rupture of the ether linkage.

m/z	Fragment Assignment	Mechanism
102		Elimination of Hydrogen Fluoride.
92		Loss of formaldehyde (retro-Diels-Alder type).
71/72	Ring opening	Complex rearrangement.

Infrared Spectroscopy (FT-IR)

IR is primarily used here as a "Negative Test" to confirm the absence of the starting ketone.

Frequency ()	Assignment	Notes
2850 - 2950	C-H Stretch	Aliphatic C-H.
None	C=O Stretch	Absence confirms conversion. (Ketone appears ~1715).
1080 - 1150	C-O-C Stretch	Strong ether band.
1000 - 1200	C-F Stretch	Strong, broad bands overlapping with C-O.

Experimental Protocol: Sample Preparation for NMR

To ensure Trustworthiness and reproducibility, follow this standardized protocol.

- Glassware: Use a clean, oven-dried 5mm NMR tube. Note: Borosilicate glass is transparent to RF but contains oxides; however, it does not interfere with

F signals at standard concentrations.
- Solvent: Dispense 0.6 mL of

(containing 0.03% TMS as internal standard).
- Sample Mass: Weigh 10-15 mg of the analyte (liquid) directly into the tube or a small vial.
 - Why? High concentrations can cause peak broadening in

F NMR due to viscosity or aggregation.
- Homogenization: Invert the tube 5 times. Ensure no phase separation (the compound is lipophilic and should dissolve instantly).
- Acquisition Parameters:
 - H: 16 scans, 1s relaxation delay.
 - C: 256-512 scans (due to splitting of C-F signals reducing peak height). Crucial: Set (relaxation delay) to >2s to allow relaxation of quaternary carbons (C4).
 - F: 16 scans. Range +10 to -200 ppm.

References

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